

# A Comparative Guide to Nickel Analysis: Salicylaldoxime vs. Dimethylglyoxime

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Compound of Interest		
Compound Name:	Salicylaldoxime	
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For researchers, scientists, and drug development professionals, the accurate determination of nickel concentrations is crucial in various applications, from assessing the purity of pharmaceutical ingredients to monitoring environmental contaminants. Two common reagents employed for this purpose are **salicylaldoxime** and dimethylglyoxime. This guide provides an objective comparison of their performance in nickel analysis, supported by experimental data and detailed methodologies.

## **Performance Comparison**

The selection of a suitable reagent for nickel analysis depends on several factors, including the desired sensitivity, the presence of interfering ions, and the analytical technique employed (gravimetric or spectrophotometric). The following table summarizes the key performance characteristics of **salicylaldoxime** and dimethylglyoxime for nickel determination.



Performance Metric	Salicylaldoxime	Dimethylglyoxime
Optimal pH (Gravimetric)	3.3[1]	5.0 - 9.0[2][3]
Optimal pH (Spectrophotometric)	10.2 (for 5-Bromo salicylaldoxime)[4]	Alkaline medium[5]
Wavelength of Max. Absorbance (λmax)	390 nm (for 5-Bromo salicylaldoxime)	~445 nm
Molar Absorptivity (ε)	0.428 x 10 <sup>3</sup> L mol <sup>-1</sup> cm <sup>-1</sup> (for 5-Bromo salicylaldoxime)	Not explicitly found in search results
Interferences	Iron(III)	Cobalt(II), Gold(III), Dichromate ions
Complex Color	Greenish (spectrophotometric with 5-Bromo salicylaldoxime)	Red (precipitate and soluble complex)
Stoichiometric Ratio (Ni:Reagent)	1:2 (for 5-Bromo salicylaldoxime)	1:2

# **Experimental Protocols**

Detailed methodologies are essential for reproducible and accurate results. Below are the experimental protocols for the gravimetric and spectrophotometric determination of nickel using both **salicylaldoxime** and dimethylglyoxime.

## Nickel Determination using Salicylaldoxime

1. Gravimetric Determination

This method relies on the precipitation of nickel **salicylaldoxime** from a solution with controlled pH.

- Reagents:
  - Salicylaldoxime solution (prepare by dissolving the appropriate amount of salicylaldoxime in a suitable solvent like ethanol).



- Acetic acid solution (for pH adjustment).
- Ammonia solution (for pH adjustment).

#### Procedure:

- Take a known volume of the sample solution containing nickel ions.
- Adjust the pH of the solution to approximately 3.3 using acetic acid or ammonia solution.
- Heat the solution gently.
- Add a slight excess of the salicylaldoxime reagent dropwise with constant stirring to ensure complete precipitation of the nickel-salicylaldoxime complex.
- Allow the precipitate to digest by keeping the solution warm for a period to encourage the formation of larger, more easily filterable particles.
- Filter the precipitate through a pre-weighed sintered glass crucible.
- Wash the precipitate with a suitable washing liquid (e.g., dilute acetic acid) to remove any co-precipitated impurities.
- Dry the precipitate in an oven at an appropriate temperature until a constant weight is achieved.
- Calculate the amount of nickel based on the weight of the dried precipitate and the stoichiometry of the complex.
- 2. Spectrophotometric Determination (using 5-Bromo Salicylaldoxime)

This method involves the formation of a colored nickel complex and the measurement of its absorbance.

- Reagents:
  - 5-Bromo salicylaldoxime solution.
  - Buffer solution (pH 10.2).



- Ethyl acetate (for extraction).
- Procedure:
  - Take a known volume of the sample solution containing nickel ions.
  - Add the 5-Bromo salicylaldoxime reagent.
  - Adjust the pH of the solution to 10.2 using a suitable buffer.
  - Extract the greenish-colored nickel complex into ethyl acetate.
  - Measure the absorbance of the organic layer at 390 nm using a spectrophotometer.
  - Determine the concentration of nickel from a calibration curve prepared using standard nickel solutions.

## **Nickel Determination using Dimethylglyoxime (DMG)**

1. Gravimetric Determination

This is a classic and highly selective method for nickel analysis.

- Reagents:
  - 1% Dimethylglyoxime solution in ethanol.
  - Dilute ammonia solution.
  - 1:1 Hydrochloric acid (HCl).
- Procedure:
  - Take a known volume of the sample solution and dilute it with distilled water.
  - Add a small amount of 1:1 HCl and heat the solution to 70-80°C.
  - Add an excess of the 1% dimethylglyoxime solution.



- Slowly add dilute ammonia solution dropwise with constant stirring until the solution is slightly alkaline (pH 5-9) and a red precipitate forms.
- Digest the precipitate by heating the mixture on a water bath for about 30 minutes.
- Allow the precipitate to cool and settle for about an hour.
- Filter the precipitate through a pre-weighed sintered glass crucible.
- Wash the precipitate with cold distilled water until free from chloride ions.
- Dry the precipitate in an oven at 110-120°C to a constant weight.
- Calculate the amount of nickel from the weight of the red precipitate  $(Ni(C_4H_7N_2O_2)_2)$ .

## 2. Spectrophotometric Determination

This method is suitable for determining lower concentrations of nickel.

- Reagents:
  - Dimethylglyoxime solution.
  - An oxidizing agent (e.g., bromine water or potassium persulfate).
  - · Ammonia solution.

#### Procedure:

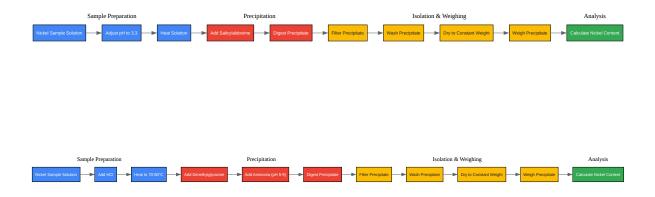
- To a known volume of the sample solution, add the oxidizing agent.
- Add the dimethylglyoxime solution.
- Make the solution alkaline by adding ammonia solution to develop the red-colored soluble nickel-DMG complex.
- Measure the absorbance of the solution at approximately 445 nm using a spectrophotometer.



Determine the concentration of nickel from a calibration curve.

## **Visualizing the Analytical Workflows**

To further clarify the experimental processes, the following diagrams illustrate the logical workflows for the gravimetric analysis of nickel using both **salicylaldoxime** and dimethylglyoxime.



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